

tert-Butyl 3-iodopropylcarbamate molecular weight and formula

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Compound of Interest

Compound Name: *tert-Butyl 3-iodopropylcarbamate*

Cat. No.: B066455

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An In-Depth Technical Guide on **tert-Butyl 3-iodopropylcarbamate**

For researchers, scientists, and professionals in drug development, a precise understanding of the foundational properties of chemical reagents is paramount. This document provides the core chemical information for **tert-Butyl 3-iodopropylcarbamate**, a compound utilized in various organic synthesis applications.

Core Chemical Properties

The fundamental molecular attributes of **tert-Butyl 3-iodopropylcarbamate** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₈ H ₁₆ INO ₂ [1] [2] [3]
Molecular Weight	285.12 g/mol [2] [4]
CAS Number	167479-01-8 [1] [2] [5]

Experimental Protocols and Visualizations

The query for the molecular weight and formula of a specific, small molecule does not lend itself to experimental protocols or signaling pathway diagrams. Such elements are typically

included in whitepapers detailing complex biological interactions, multi-step synthetic workflows, or extensive analytical studies, which are not relevant to defining the basic molecular properties of this compound.

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References

- 1. tert-Butyl 3-iodopropylcarbamate, 167479-01-8 | BroadPharm [broadpharm.com]
- 2. TERT-BUTYL (3-IODOPROPYL)CARBAMATE synthesis - chemicalbook [chemicalbook.com]
- 3. tert-butyl N-(3-iodopropyl)carbamate | C₈H₁₆INO₂ | CID 11231463 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. TERT-BUTYL (3-IODOPROPYL)CARBAMATE CAS#: 167479-01-8 [m.chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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